

# Application Notes and Protocols for Nitroso-PSAP Iron Assay

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## Compound of Interest

Compound Name: Nitroso-PSAP

Cat. No.: B1598662

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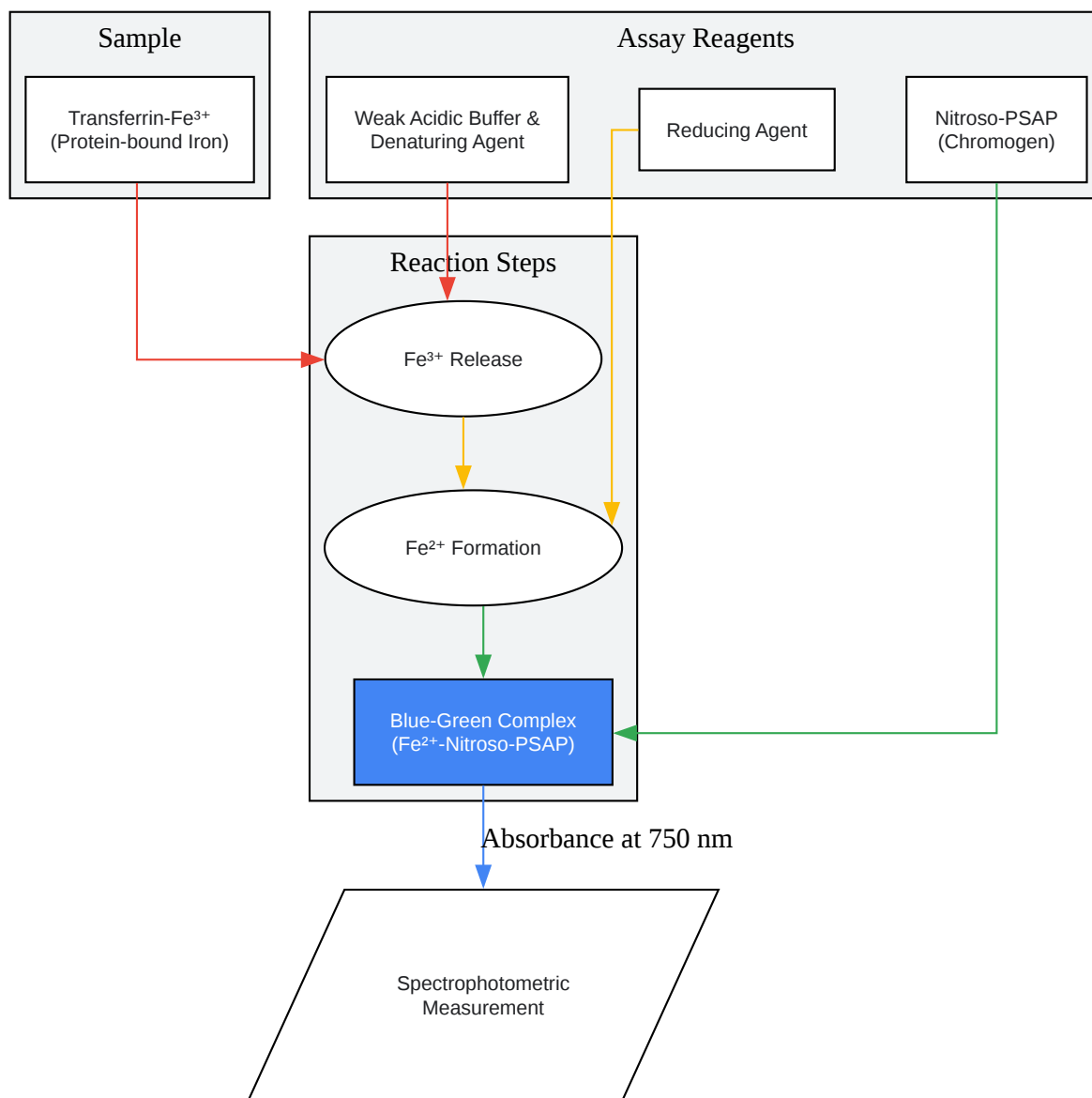
## For Researchers, Scientists, and Drug Development Professionals

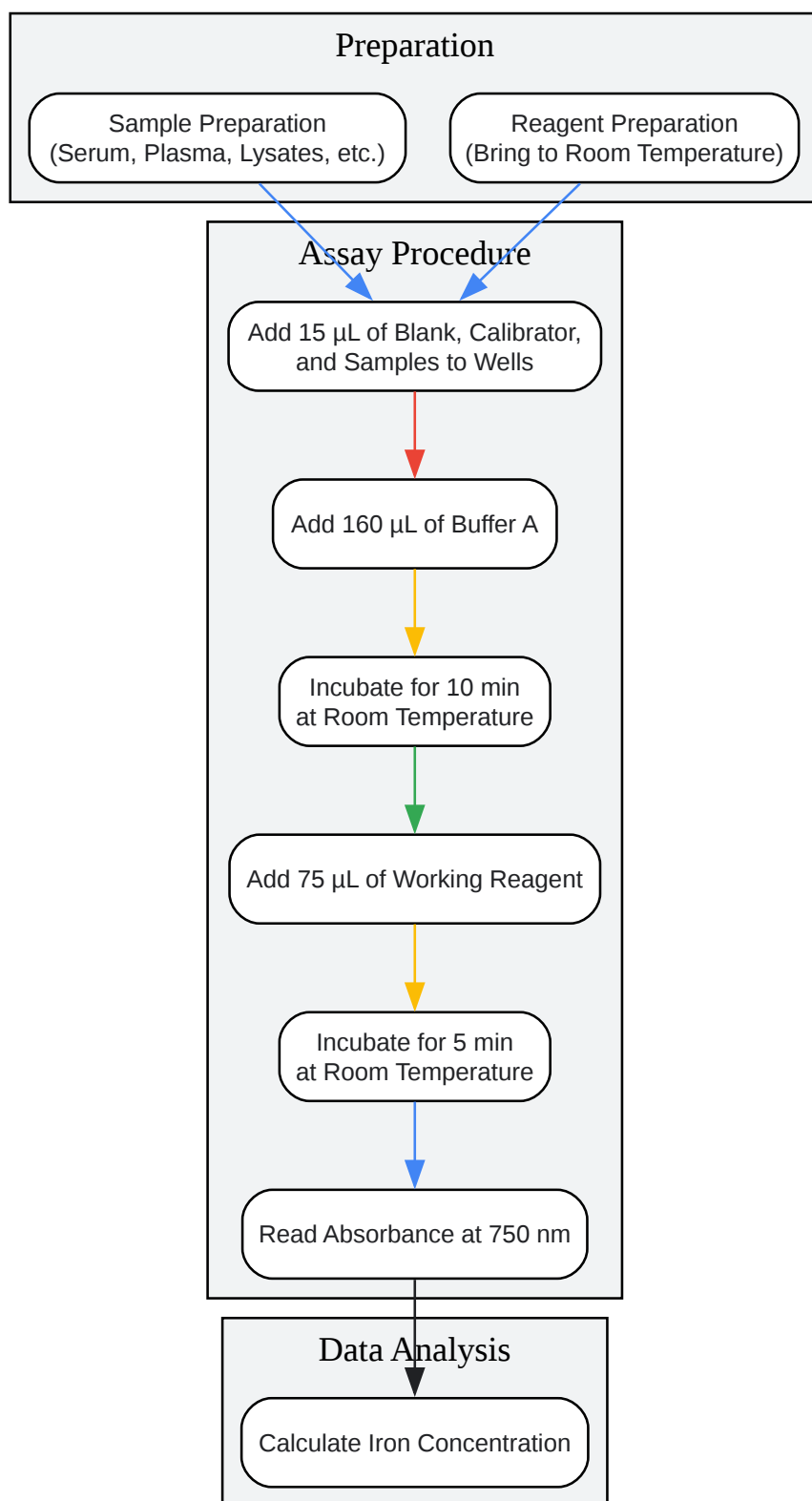
This document provides a comprehensive guide to the **Nitroso-PSAP** (2-Nitroso-5-(N-propyl-N-sulfopropylamino)phenol) assay for the quantitative determination of iron in biological samples. It includes the principle of the assay, a detailed experimental protocol, and information on data interpretation.

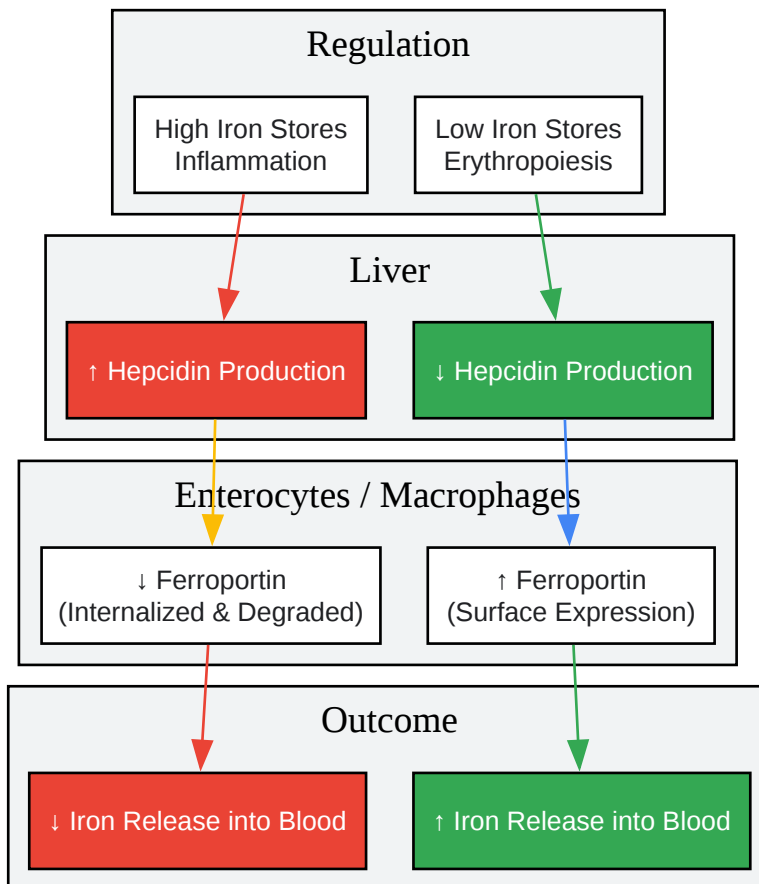
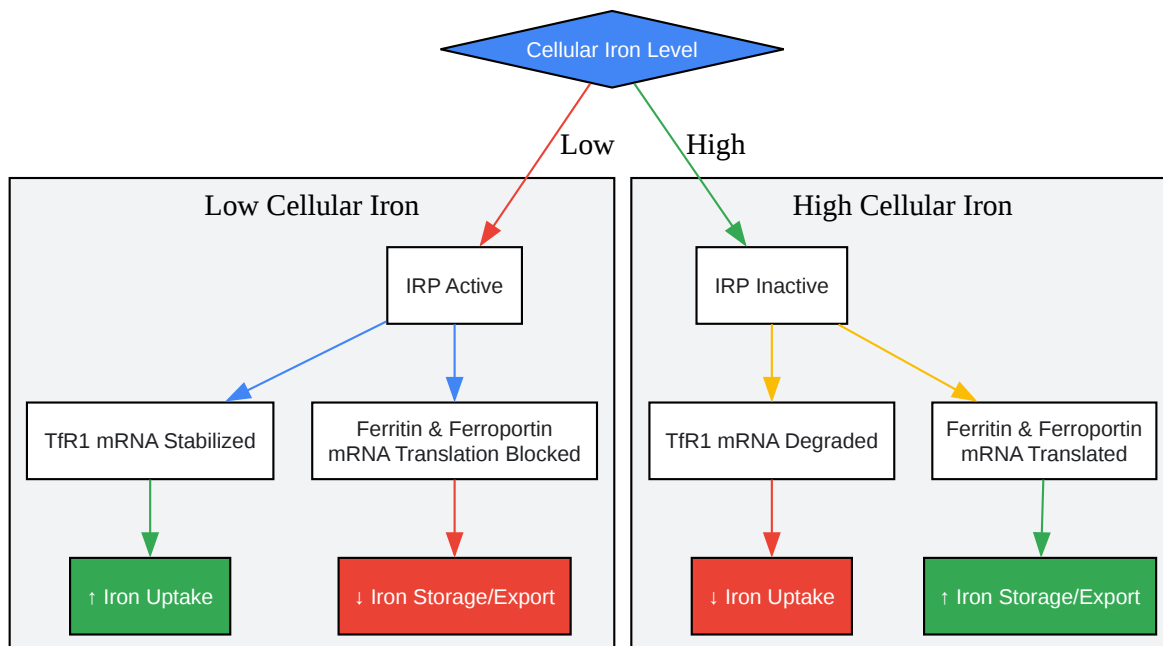
## Principle of the Assay

The **Nitroso-PSAP** iron assay is a direct colorimetric method for the quantification of iron in various biological samples that often does not require sample deproteinization.<sup>[1][2]</sup> The fundamental principle involves the dissociation of iron from its transport proteins, such as transferrin, in a weakly acidic buffer containing a denaturing agent.<sup>[1][2]</sup> The released ferric iron ( $\text{Fe}^{3+}$ ) is then reduced to ferrous iron ( $\text{Fe}^{2+}$ ).<sup>[3][4][5][6]</sup> Subsequently, the ferrous iron reacts with the chromogenic agent **Nitroso-PSAP** to form a stable, water-soluble blue-green chelate complex.<sup>[1][2][5][7][8][9][10]</sup> The intensity of the colored complex is directly proportional to the total iron concentration in the sample and is measured spectrophotometrically at approximately 750 nm.<sup>[1][2][7]</sup>

## Logical Relationship of the Assay Principle







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